

In-depth Technical Guide: N-[4-(2-oxopropyl)phenyl]acetamide

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Compound of Interest

Compound Name: N-[4-(2-oxopropyl)phenyl]acetamide

Cat. No.: B1282052

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For the Attention of Researchers, Scientists, and Drug Development Professionals

Abstract

N-[4-(2-oxopropyl)phenyl]acetamide, a derivative of acetamide, presents a molecule of interest for further scientific investigation. This technical guide provides a summary of its known chemical and physical properties. However, it is important to note that publicly available information regarding its specific experimental protocols, detailed spectral analyses, and biological activity is limited at the time of this publication. This document serves as a foundational reference, compiling the available data and identifying areas for future research.

Chemical Identity and Properties

N-[4-(2-oxopropyl)phenyl]acetamide is an organic compound featuring a central phenyl ring substituted with both an acetamide group and a 2-oxopropyl group.

General Information

Property	Value
IUPAC Name	N-[4-(2-oxopropyl)phenyl]acetamide
CAS Registry Number	4173-84-6
Molecular Formula	C ₁₁ H ₁₃ NO ₂
Molecular Weight	191.23 g/mol

Physicochemical Properties

Detailed experimental data for the physicochemical properties of **N-[4-(2-oxopropyl)phenyl]acetamide**, such as melting point, boiling point, and solubility, are not readily available in the current body of scientific literature. Further experimental characterization is required to determine these fundamental properties.

Synthesis

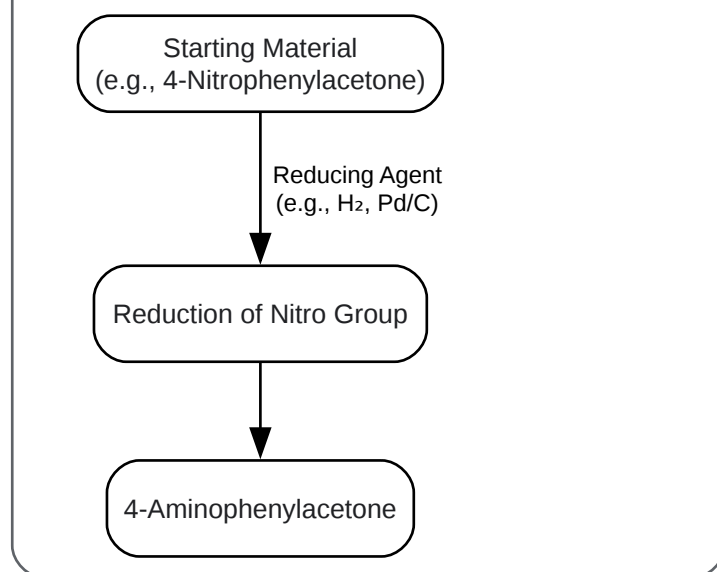
A specific, detailed experimental protocol for the synthesis of **N-[4-(2-oxopropyl)phenyl]acetamide** has not been found in the surveyed literature. However, a plausible synthetic route can be proposed based on established chemical reactions. The synthesis would likely involve two key steps:

- Synthesis of the precursor, 4-aminophenylacetone.
- Acetylation of the amino group of 4-aminophenylacetone.

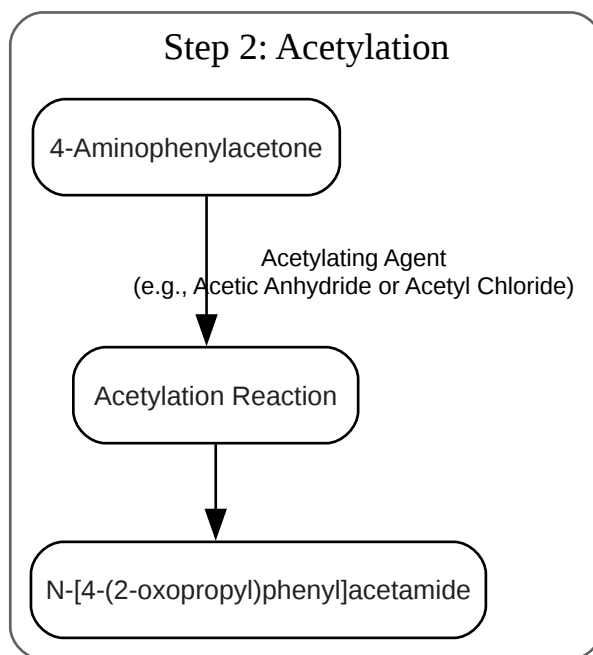
Proposed Synthetic Pathway

A potential synthetic workflow is outlined below. It is important to note that this is a theoretical pathway and would require experimental optimization.

Step 1: Preparation of 4-Aminophenylacetone



Step 2: Acetylation



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Figure 1. Proposed two-step synthesis of **N-[4-(2-oxopropyl)phenyl]acetamide**.

Spectroscopic Data

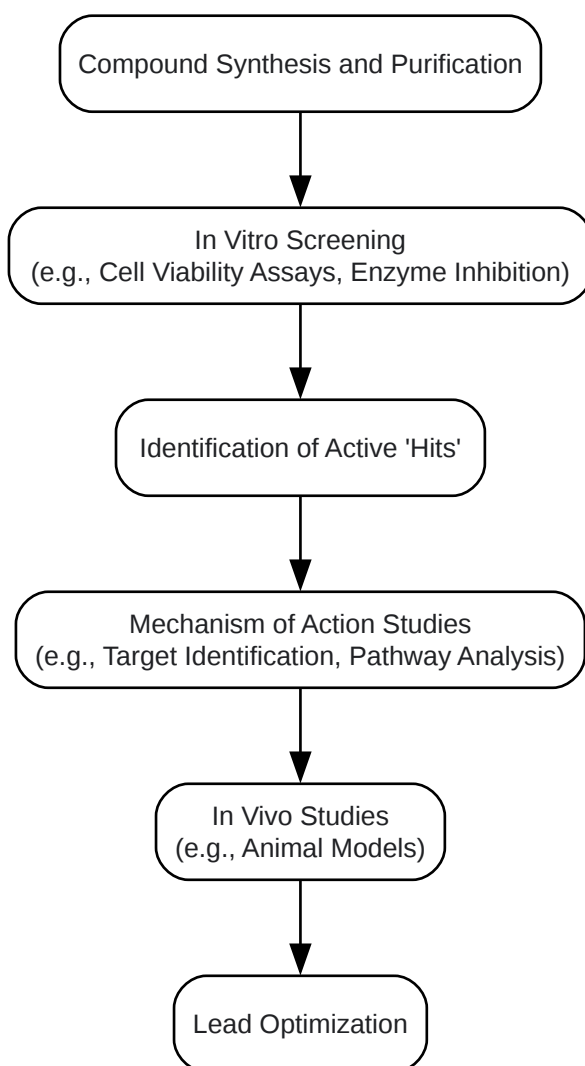
Comprehensive, experimentally-derived spectroscopic data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for **N-[4-(2-oxopropyl)phenyl]acetamide** are not currently available in public databases. Such data would be invaluable for the unambiguous identification and characterization of the compound.

Biological Activity and Signaling Pathways

There is currently no published research detailing the biological activity, mechanism of action, or any associated signaling pathways for **N-[4-(2-oxopropyl)phenyl]acetamide**. This represents a significant knowledge gap and a key area for future investigation.

Future Research Directions

Given the lack of biological data, a logical workflow for investigating the potential bioactivity of this compound is proposed.



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Figure 2. A general workflow for the investigation of the biological activity of a novel compound.

Conclusion and Outlook

N-[4-(2-oxopropyl)phenyl]acetamide is a chemical entity for which basic identifying information is available. However, a thorough understanding of its chemical, physical, and biological properties is hampered by a lack of published experimental data. The scientific community is encouraged to undertake further research to synthesize and characterize this compound, and to explore its potential biological activities. The proposed synthetic route and biological investigation workflow provide a framework for such future studies. This would not only contribute to the fundamental knowledge of acetamide derivatives but also potentially uncover novel therapeutic applications.

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